

Metam Fumigation for Potato Early Dying Complex Management: Application Notes and Protocols

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Compound of Interest

Compound Name: Metam

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Introduction

Potato Early Dying (PED) is a significant disease complex that can lead to yield losses of up to 50%.^{[1][2][3]} The primary causal agent is the soilborne fungus *Verticillium dahliae*, often in conjunction with the root lesion nematode, *Pratylenchus penetrans*.^{[1][4][5]} **Metam** sodium and **metam** potassium are broad-spectrum soil fumigants widely used to manage PED by reducing the populations of these and other soilborne pathogens.^{[6][7]} This document provides detailed application notes and protocols for the use of **metam** fumigants in a research and development context.

Data Summary

Efficacy of Metam Fumigation on Pathogen Reduction and Yield

The following tables summarize quantitative data from various studies on the effectiveness of **metam** fumigation.

Table 1: Effect of **Metam** Sodium on *Verticillium dahliae* and Potato Yield

Metam Sodium Rate	Application Method	V. dahliae Reduction (%)	Total Yield Increase	Marketable Yield Increase	Reference
140 kg a.i./ha	Shank Injection	85-95%	5-10 tons/ha	16-32%	[6] [8]
373 l/ha	Shank Injection	Significant reduction	Significant increase	Significant increase	[9] [10] [11]
40 gal/acre	Broadcast	Reduced colonization	Significant increase	Significant increase	
20 gal/acre	In-row	Reduced colonization	Significant increase	Significant increase	
30 gal/acre	In-row	Reduced colonization	Significant increase	Significant increase	
37.5 gal/A	Shank Injection	Not specified	Increased	Increased	[12]
56.3 gal/A	Shank Injection	Not specified	Increased	Increased	[12]
75 gal/A	Shank Injection	Not specified	Highest increase	Highest increase	[12]

Table 2: General Application Parameters for **Metam** Fumigants

Parameter	Recommended Condition	Rationale	Reference
Soil Temperature	4°C - 15°C (40°F - 59°F) at 6-inch depth	Cooler temperatures can enhance efficacy by slowing the diffusion of MITC.	[6][9][13]
Soil Moisture	50-85% of field capacity	Adequate moisture is crucial for the conversion of metam to its active form (MITC) and for pathogen susceptibility.	[6][7]
Soil Preparation	Good seedbed condition, free of clods and crop residue	Ensures even distribution and penetration of the fumigant.	[6][7]
Application Depth	6-8 inches for fungi, up to 24 inches for nematodes	Targets the primary zones of pathogen and pest activity.	[7]
Waiting Period	Approximately 2-3 weeks before planting	Allows for the dissipation of the fumigant to prevent phytotoxicity to the potato crop.	[6][7]

Experimental Protocols

Protocol 1: Shank Injection Application of Metam Sodium

This protocol describes a typical shank injection application for evaluating the efficacy of **metam** sodium in managing PED.

1. Site Selection and Preparation:

- Select a field with a known history of Potato Early Dying.
- Conduct pre-fumigation soil sampling to determine baseline populations of *Verticillium dahliae* and *Pratylenchus penetrans*.
- Till the soil to a depth of at least 8-10 inches to ensure a good seedbed condition, breaking up any clods and incorporating previous crop residue.[\[6\]](#)[\[7\]](#)

2. Fumigant Preparation and Application Equipment:

- Use a commercial formulation of **metam** sodium.
- Calibrate the shank injection rig to deliver the desired application rate (e.g., 373 l/ha or 40 gal/acre).[\[9\]](#)[\[10\]](#)
- Set the injection shanks to the target depth (e.g., a single depth of 10 inches or a split application at 6 and 10 inches).[\[13\]](#)

3. Application Procedure:

- Ensure soil temperature and moisture are within the optimal range (see Table 2).
- Apply the **metam** sodium uniformly across the treatment plots.
- Immediately after application, seal the soil surface using a roller or packer to minimize fumigant escape.[\[6\]](#)

4. Post-Application and Planting:

- Observe the mandatory waiting period of approximately 2-3 weeks.[\[7\]](#)
- Conduct a seed germination test with a sensitive crop (e.g., lettuce) to ensure fumigant has dissipated before planting potatoes.
- Plant potato seed pieces at the desired spacing and depth.

5. Data Collection and Analysis:

- Collect soil samples at various time points post-fumigation to assess the reduction in *V. dahliae* and nematode populations.
- Monitor plant health and disease symptoms (e.g., wilting, chlorosis) throughout the growing season.
- At harvest, measure total and marketable tuber yield, and assess tuber quality.
- Statistically analyze the data to compare fumigated plots with non-fumigated controls.

Protocol 2: Chemigation Application of Metam Sodium

This protocol outlines the application of **metam** sodium through an irrigation system.

1. System Preparation and Calibration:

- Ensure the irrigation system is in good working order and provides uniform water distribution.
- Install and calibrate a chemical injection pump to accurately meter the **metam** sodium into the irrigation water.
- Install necessary safety equipment, such as check valves, to prevent backflow.

2. Field and Soil Preparation:

- Prepare the soil as you would for a shank injection application.
- Ensure the soil is not saturated before application to allow for proper penetration.

3. Application Procedure:

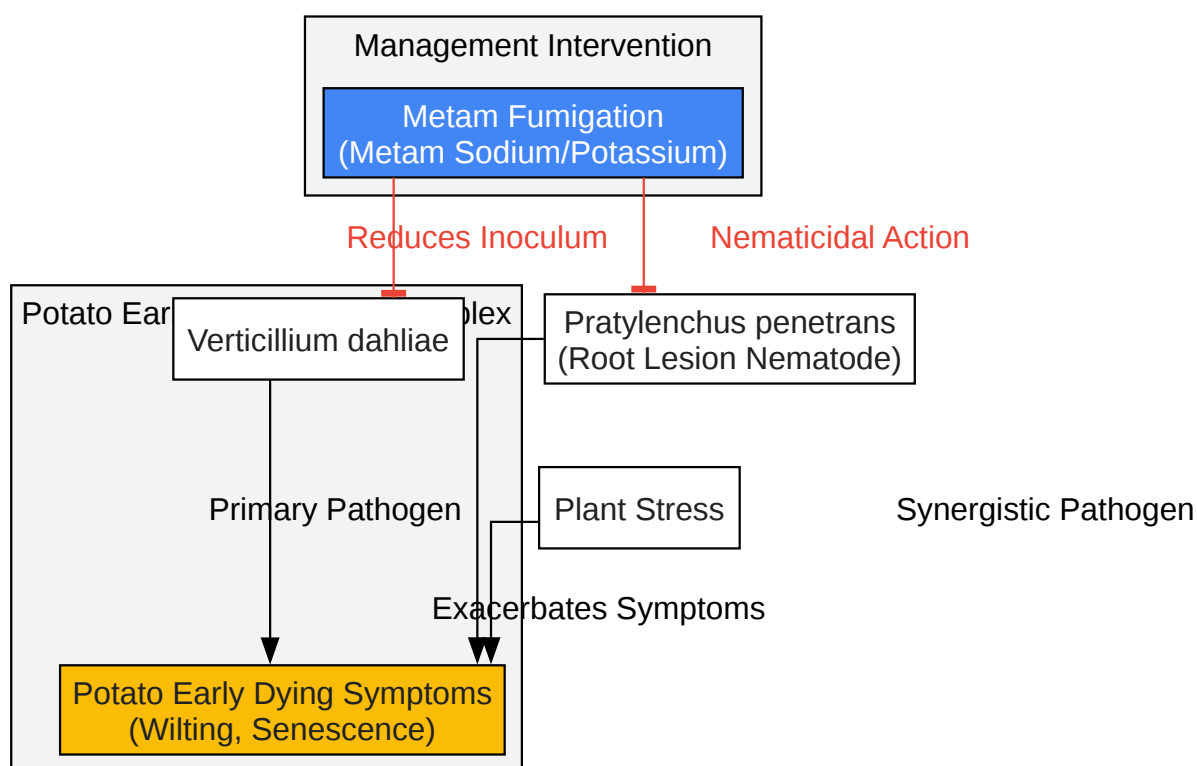
- Begin the irrigation cycle with water only to wet the soil surface.
- Inject the calculated amount of **metam** sodium into the irrigation water. A common recommendation is to apply with 0.75 to 1.0 inch of water.^[6]
- The application rate should not exceed the soil's infiltration rate to avoid runoff.^[6]

- After the injection is complete, continue to run the irrigation system with water only for a short period to flush the lines and move the fumigant into the soil profile.

4. Post-Application and Data Collection:

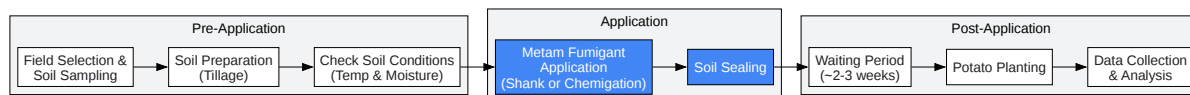
- Follow the same post-application, planting, and data collection procedures as outlined in Protocol 1.

Visualizations



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Caption: Logical relationship of factors in the Potato Early Dying complex and the disruptive action of **metam** fumigation.



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Caption: Experimental workflow for **metam** fumigation in potato research.

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References

- 1. Managing Nematodes and the Potato Early Dying Complex | Crop Science US [cropscience.bayer.us]
- 2. Early Dying : USDA ARS [ars.usda.gov]
- 3. researchgate.net [researchgate.net]
- 4. Optimizing Shank Injection Fumigation Using Metam Sodium by Neil Gudmestad — Potato Extension [ag.ndsu.edu]
- 5. bugwoodcloud.org [bugwoodcloud.org]
- 6. nwpotatoresearch.com [nwpotatoresearch.com]
- 7. ag.ndsu.edu [ag.ndsu.edu]
- 8. apsnet.org [apsnet.org]
- 9. ndsu.edu [ndsu.edu]
- 10. ndsu.edu [ndsu.edu]
- 11. researchgate.net [researchgate.net]
- 12. ucanr.edu [ucanr.edu]

- 13. millerresearch.com [millerresearch.com]
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